

An In-depth Technical Guide to the Safe Handling of 4-Nitrobenzyl Bromide

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Compound of Interest

Compound Name: 4-Nitrobenzyl bromide

Cat. No.: B041307

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **4-nitrobenzyl bromide** (CAS No. 100-11-8), a versatile reagent frequently utilized in organic synthesis, particularly in pharmaceutical and chemical research. Due to its hazardous properties, a thorough understanding of safe handling practices is crucial to minimize risks in the laboratory.

Chemical and Physical Properties

4-Nitrobenzyl bromide is a pale yellow crystalline solid.^[1] A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **4-Nitrobenzyl Bromide**

Property	Value	Reference(s)
CAS Number	100-11-8	[1]
Molecular Formula	C ₇ H ₆ BrNO ₂	[1][2]
Molecular Weight	216.03 g/mol	[1]
Appearance	Pale yellow to beige crystalline solid/powder	[1][3][4]
Melting Point	98 - 100 °C / 208.4 - 212 °F	[3]
Boiling Point	Decomposes	[1]
Flash Point	> 100 °C / > 212 °F	[3][4]
Solubility	Insoluble in water; soluble in organic solvents like ethanol, acetone, and ether.	[1][4]
Stability	Stable under normal conditions.[3]	[3]
Odor	Odorless	[3]

Hazard Identification and Classification

4-Nitrobenzyl bromide is classified as a hazardous substance and requires careful handling. It is a potent lachrymator, meaning it causes irritation to the eyes and mucous membranes, leading to tearing.[3][5] It is also corrosive and can cause severe skin burns and eye damage. [3][5][6]

Table 2: GHS Hazard Classification for **4-Nitrobenzyl Bromide**

Hazard Class	Category	Hazard Statement	Reference(s)
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage.	[5][6]
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage.	[5]
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.	[7]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin.	[7]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled.	[7]
Corrosive to metals	Category 1	H290: May be corrosive to metals.	[7]

Signal Word: Danger[5][6]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **4-nitrobenzyl bromide** to prevent exposure.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Reference(s)
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield may also be necessary.	[3] [5]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure. Inspect gloves prior to use and use proper glove removal technique.	[3] [5] [6]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. A full-face respirator may be required for spills or emergencies.	[3] [5]

Safe Handling and Storage

Handling:

- Handle only in a well-ventilated area, preferably in a chemical fume hood.[\[4\]](#)[\[8\]](#)
- Avoid dust formation.[\[3\]](#)[\[6\]](#)
- Do not get in eyes, on skin, or on clothing.[\[3\]](#)[\[4\]](#)

- Wash hands thoroughly after handling.[\[6\]](#)

Storage:

- Store in a cool, dry, well-ventilated area away from incompatible substances.[\[4\]](#)[\[8\]](#)
- Keep container tightly closed.[\[6\]](#)
- Store in a corrosive resistant container.[\[7\]](#)
- Incompatible materials include bases, strong oxidizing agents, alcohols, amines, and metals.
[\[3\]](#)[\[5\]](#)

First Aid Measures

In case of exposure, immediate medical attention is required.[\[3\]](#)[\[5\]](#)

Table 4: First Aid Procedures for **4-Nitrobenzyl Bromide** Exposure

Exposure Route	First Aid Procedure	Reference(s)
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Immediate medical attention is required.	[3] [5] [6]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Remove and wash contaminated clothing before reuse. Immediate medical attention is required.	[3] [5] [6]
Inhalation	Remove to fresh air. If breathing is difficult, give oxygen. Do not use mouth-to-mouth resuscitation. Immediate medical attention is required.	[3] [5] [6]
Ingestion	Do NOT induce vomiting. Call a physician or poison control center immediately. Rinse mouth with water.	[3] [5] [6]

Accidental Release Measures and Disposal

Spill Cleanup:

- Evacuate personnel to a safe area.[\[6\]](#)
- Ensure adequate ventilation.[\[6\]](#)
- Wear appropriate PPE as outlined in Section 3.[\[6\]](#)
- For solid spills, sweep up and shovel into a suitable container for disposal. Avoid generating dust.[\[3\]](#)[\[5\]](#)

- Do not let the chemical enter the environment.[3][5]

Waste Disposal:

- Dispose of contents/container to an approved waste disposal plant.[3][5]
- Waste materials should be disposed of in accordance with local, regional, and national regulations.[5]
- One disposal method involves dissolving or mixing the material with a combustible solvent and burning it in a chemical incinerator equipped with an afterburner and scrubber.[6]

Experimental Protocols

The following are model experimental protocols for key safety and handling procedures. These are illustrative and must be adapted to specific laboratory conditions and performed after a thorough risk assessment.

Protocol for Demonstrating Incompatibility with a Base (Hydrolysis)

Objective: To safely observe the reaction of **4-nitrobenzyl bromide** with a common base (sodium hydroxide) to understand its reactivity and the importance of avoiding contact with incompatible materials.

Materials:

- **4-nitrobenzyl bromide**
- 1 M Sodium hydroxide solution
- Ethanol
- Stir plate and stir bar
- Round-bottom flask with reflux condenser
- Thermometer

- pH paper or pH meter

Procedure:

- In a chemical fume hood, dissolve a small, accurately weighed amount of **4-nitrobenzyl bromide** (e.g., 100 mg) in a minimal amount of ethanol in a round-bottom flask equipped with a stir bar.
- Slowly add a stoichiometric equivalent of 1 M sodium hydroxide solution dropwise while stirring at room temperature.
- Monitor the reaction temperature for any exotherm.
- Periodically take a small aliquot of the aqueous layer and check the pH to monitor the consumption of the base.
- The reaction can be monitored by Thin Layer Chromatography (TLC) to observe the disappearance of the starting material and the appearance of the hydrolysis product (4-nitrobenzyl alcohol).
- Upon completion, the reaction mixture can be neutralized with a dilute acid (e.g., 1 M HCl).

Protocol for Quenching Excess 4-Nitrobenzyl Bromide

Objective: To provide a safe and effective method for neutralizing unreacted **4-nitrobenzyl bromide** in a reaction mixture.

Materials:

- Reaction mixture containing excess **4-nitrobenzyl bromide**
- 10% aqueous sodium sulfite or sodium thiosulfate solution
- Stir plate and stir bar
- Addition funnel
- Ice bath

Procedure:

- Cool the reaction vessel to 0-5 °C using an ice bath.
- With vigorous stirring, slowly add a 10% aqueous solution of sodium sulfite or sodium thiosulfate dropwise via an addition funnel.
- Monitor the temperature of the reaction mixture to control any exotherm.
- Continue the addition until the characteristic pale yellow color of the **4-nitrobenzyl bromide** fades, indicating its consumption.
- Allow the mixture to stir for an additional 30 minutes at room temperature to ensure the reaction is complete.
- Proceed with the standard aqueous workup for the desired product.

Protocol for Surface Decontamination and Verification

Objective: To detail a procedure for cleaning a laboratory surface contaminated with **4-nitrobenzyl bromide** and verifying the effectiveness of the decontamination.

Materials:

- Decontaminating solution: 10% aqueous sodium sulfite or a suitable commercial decontaminating agent.
- Wipe sampling kit (e.g., sterile gauze pads, wetting agent like isopropanol)
- 10 cm x 10 cm template
- Vials for sample collection
- Appropriate PPE

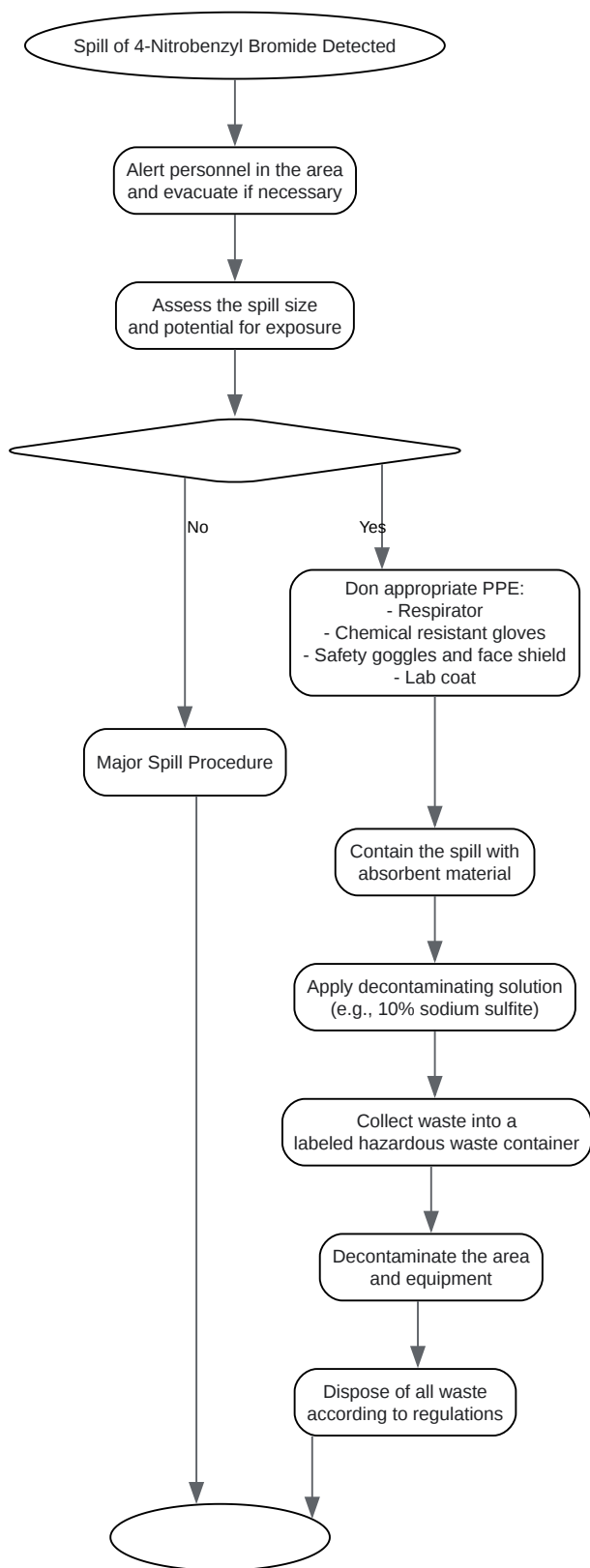
Procedure:

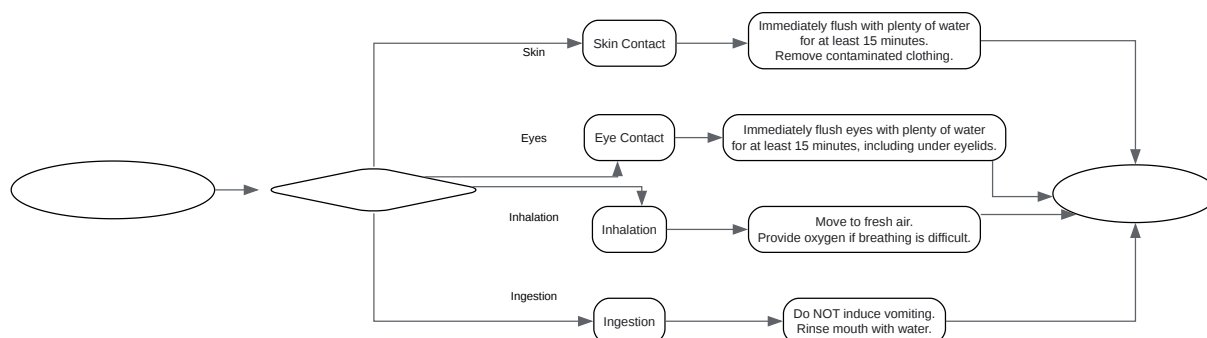
- Decontamination:

- Wearing appropriate PPE, gently cover the spill with an absorbent material to prevent aerosolization.
- Saturate the absorbent material with the decontaminating solution and allow a contact time of at least 30 minutes.
- Carefully collect the soaked absorbent material and place it in a labeled hazardous waste container.
- Wipe the affected area with fresh decontaminating solution, starting from the outside and working inwards.
- Wipe the area with a clean, water-dampened cloth to remove any residual decontaminating agent.
- Dispose of all cleaning materials as hazardous waste.
- Verification (Wipe Sampling):
 - Place a 10 cm x 10 cm template over the decontaminated area.
 - Moisten a sterile gauze pad with a suitable solvent (e.g., isopropanol).
 - Wipe the entire area within the template first in one direction (e.g., horizontally) and then in the perpendicular direction (vertically), folding the wipe between directions.
 - Place the wipe sample in a labeled vial for analysis.
 - Analyze the wipe sample using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection, to confirm the absence of **4-nitrobenzyl bromide**.

Visualizations of Safety Workflows

The following diagrams illustrate key decision-making processes for handling **4-nitrobenzyl bromide**.





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